

In-Depth Technical Guide to the Function of SB 268262

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Compound of Interest

Compound Name: SB 268262

Cat. No.: B1662359

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For Researchers, Scientists, and Drug Development Professionals

Abstract

SB 268262 is a potent and selective, non-peptide antagonist of the Calcitonin Gene-Related Peptide (CGRP) receptor 1. This document provides a comprehensive technical overview of its function, mechanism of action, and pharmacological properties. It includes a summary of its binding and functional activities, detailed experimental methodologies, and visual representations of its role in cellular signaling and experimental workflows. This guide is intended to serve as a resource for researchers investigating the CGRP system and for professionals involved in the development of therapeutics targeting this pathway.

Core Function and Mechanism of Action

SB 268262 functions as a competitive antagonist at the CGRP receptor, a heterodimeric G-protein coupled receptor (GPCR) composed of the calcitonin receptor-like receptor (CLR) and receptor activity-modifying protein 1 (RAMP1). The primary mechanism of action of **SB 268262** is the inhibition of CGRP-mediated signaling. In its native state, the binding of CGRP to its receptor activates the associated Gs alpha subunit (G α s), which in turn stimulates adenylyl cyclase to produce cyclic adenosine monophosphate (cAMP). **SB 268262** competitively blocks the binding of CGRP to the receptor, thereby preventing the downstream signaling cascade.

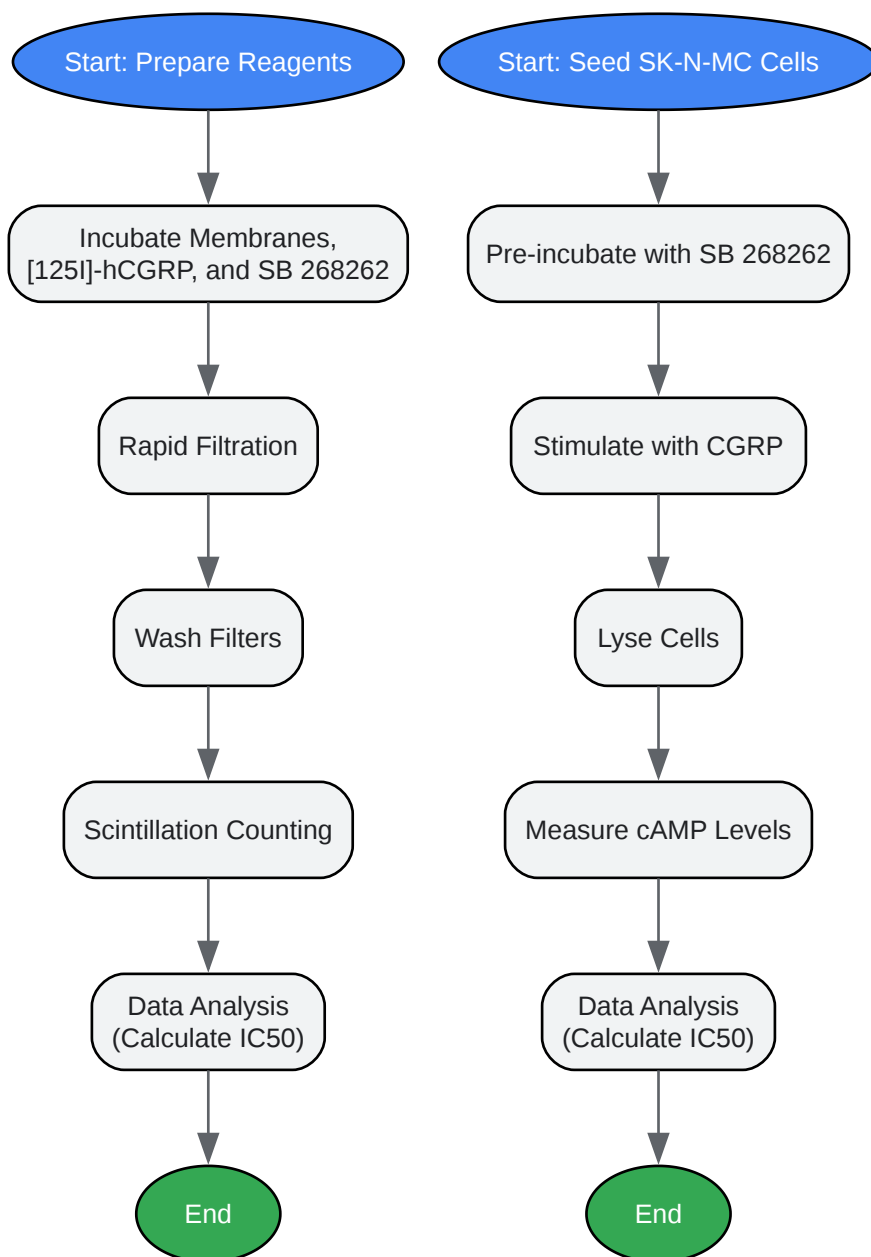
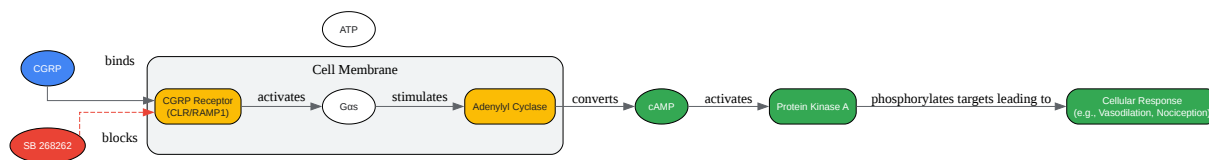
Quantitative Pharmacological Data

The potency and activity of **SB 268262** have been characterized through various in vitro assays. The following tables summarize the key quantitative data available for this compound.

Binding Affinity
Parameter
IC50
Kb
Functional Antagonism
Parameter
IC50

Signaling Pathway

The signaling pathway inhibited by **SB 268262** is a canonical GPCR cascade. The following diagram illustrates the mechanism of CGRP receptor activation and its blockade by **SB 268262**.



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